

An In-depth Technical Guide to the Solubility of 5-Acetylsalicylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Acetylsalicylic acid

Cat. No.: B080559

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **5-Acetylsalicylic acid** (Aspirin) in various solvents. The information contained herein is intended to support research, development, and formulation activities by providing key data and standardized methodologies.

Introduction

5-Acetylsalicylic acid, a widely used non-steroidal anti-inflammatory drug (NSAID), exhibits a solubility profile that is critical for its absorption, formulation, and bioavailability.^[1] Its solubility is influenced by the physicochemical properties of the solvent, temperature, and the pH of the medium. Understanding these solubility characteristics is paramount for the development of effective oral and parenteral dosage forms. This guide consolidates available solubility data and outlines a general experimental protocol for its determination.

Quantitative Solubility Data

The solubility of **5-Acetylsalicylic acid** has been determined in a range of common solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Temperature (°C)	Solubility
Water	20	3 mg/mL
Water	25	3.3 g/L[2][3]
Water	25	~3 mg/mL[4]
Water	37	10 mg/mL[3][4]
Ethanol	Not Specified	50 mg/mL[4]
Ethanol	Not Specified	200 mg/mL[5]
Ethanol	Not Specified	Soluble (1 in 5)[2]
Dimethyl Sulfoxide (DMSO)	25	36 mg/mL[6]
Dimethyl Sulfoxide (DMSO)	Not Specified	41 mg/mL[1]
Acetone	Not Specified	Soluble
Diethyl Ether	Not Specified	Soluble
Chloroform	Not Specified	Soluble[2]
Propylene Glycol	Not Specified	Poorly soluble
PBS (pH 7.2)	Not Specified	~2.7 mg/mL[1]
Dimethylformamide	Not Specified	30 mg/mL[1]
Sodium Hydroxide Solution	Not Specified	Soluble (with decomposition) [2]
Sodium Carbonate Solution	Not Specified	Soluble (with decomposition) [2]

Note: Solubility values can vary slightly due to experimental conditions and batch-to-batch variations of the compound.[6]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. A general protocol for determining the solubility of a solid compound like **5-Acetylsalicylic acid** in a given solvent is outlined below. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the equilibrium solubility of **5-Acetylsalicylic acid** in a specific solvent at a controlled temperature.

Materials:

- **5-Acetylsalicylic acid** (high purity)
- Solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer for quantification

Procedure:

- **Preparation of Supersaturated Solution:** An excess amount of **5-Acetylsalicylic acid** is added to a known volume of the solvent in a sealed container (e.g., a screw-capped vial or flask). This ensures that the solution becomes saturated and undissolved solid remains.
- **Equilibration:** The container is placed in a thermostatically controlled shaker or water bath set to the desired temperature. The mixture is agitated for a sufficient period to ensure that equilibrium is reached. The time required for equilibration can vary depending on the solvent and should be determined experimentally (e.g., by taking measurements at different time points until the concentration of the solute in the solution remains constant).

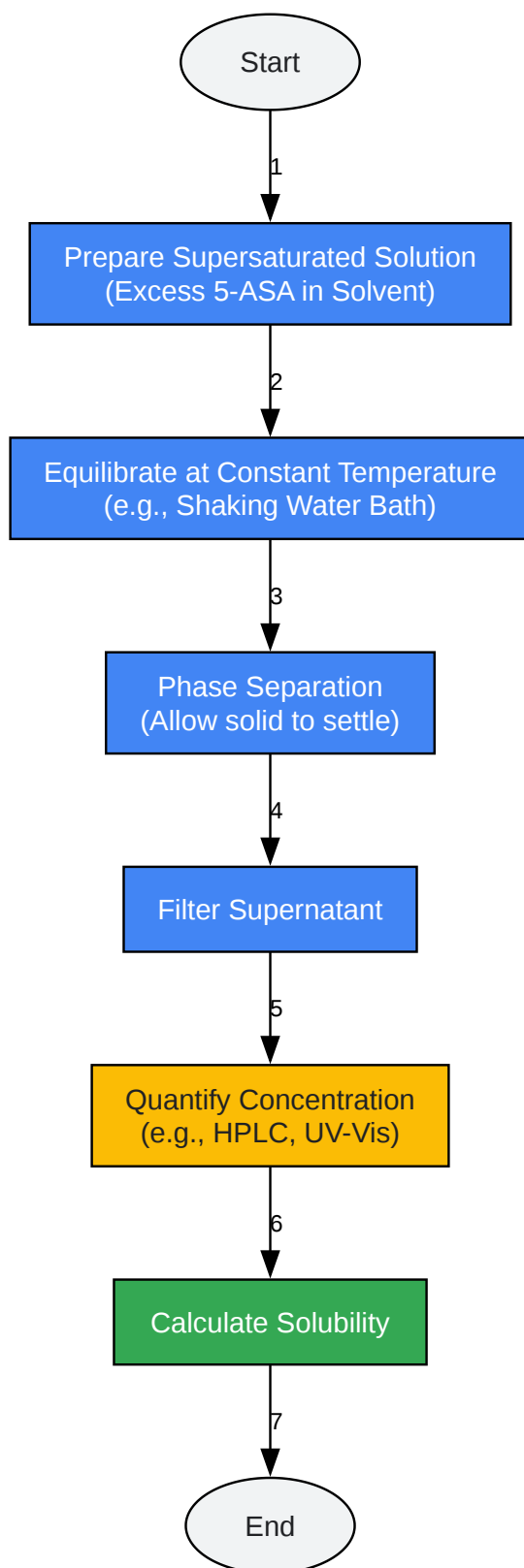
- **Phase Separation:** Once equilibrium is achieved, the undissolved solid is allowed to settle. A sample of the supernatant is then carefully withdrawn. It is crucial to avoid disturbing the sediment.
- **Filtration:** The withdrawn sample is immediately filtered through a membrane filter (e.g., 0.45 μm) that is compatible with the solvent to remove any undissolved microparticles. The filtration step should be performed quickly to minimize any temperature changes that could affect solubility.
- **Quantification:** A known volume of the clear filtrate is accurately diluted with a suitable solvent. The concentration of **5-Acetylsalicylic acid** in the diluted sample is then determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- **Calculation:** The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units of mg/mL or g/L.

Considerations:

- For aqueous solutions, the pH should be measured and controlled as it can significantly impact the solubility of acidic compounds like **5-Acetylsalicylic acid**.
- The stability of **5-Acetylsalicylic acid** in the chosen solvent should be considered, as it can hydrolyze to salicylic acid and acetic acid, particularly in aqueous solutions with a pH greater than 7.4.^[1]

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **5-Acetylsalicylic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. Acetylsalicylic acid [chembk.com]
- 3. Acetylsalicylic acid | 50-78-2 [chemicalbook.com]
- 4. アセチルサリチル酸 ≥99.0% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Acetylsalicylic Acid - LKT Labs [lktlabs.com]
- 6. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of 5-Acetylsalicylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b080559#solubility-of-5-acetylsalicylic-acid-in-different-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com